

An In-depth Technical Guide to 2-Methyl-5-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-5-nitropyridine

Cat. No.: B155877

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CAS Number: 21203-68-9

This technical guide provides a comprehensive overview of **2-Methyl-5-nitropyridine**, a pivotal chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, applications, and safety considerations.

Chemical and Physical Properties

2-Methyl-5-nitropyridine is a yellow to light brown crystalline solid at room temperature.^[1] It is an aromatic heterocyclic organic compound, characterized by a pyridine ring substituted with both a methyl and a nitro group.^[1] This unique structure makes it a valuable precursor in the synthesis of more complex molecules.^{[2][3]}

Table 1: Physical and Chemical Properties of **2-Methyl-5-nitropyridine**

Property	Value
CAS Number	21203-68-9
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [1] [2] [4]
Molecular Weight	138.12 g/mol [4] [5]
Appearance	Yellow to light brown crystalline solid [1] [3]
Melting Point	112 °C [3]
Boiling Point	237.1 °C at 760 mmHg [1]
Density	1.247 g/cm ³ [1]
Flash Point	97.2 °C [1]
Solubility	Sparingly soluble in water [1] [6]
LogP	0.99 [1]

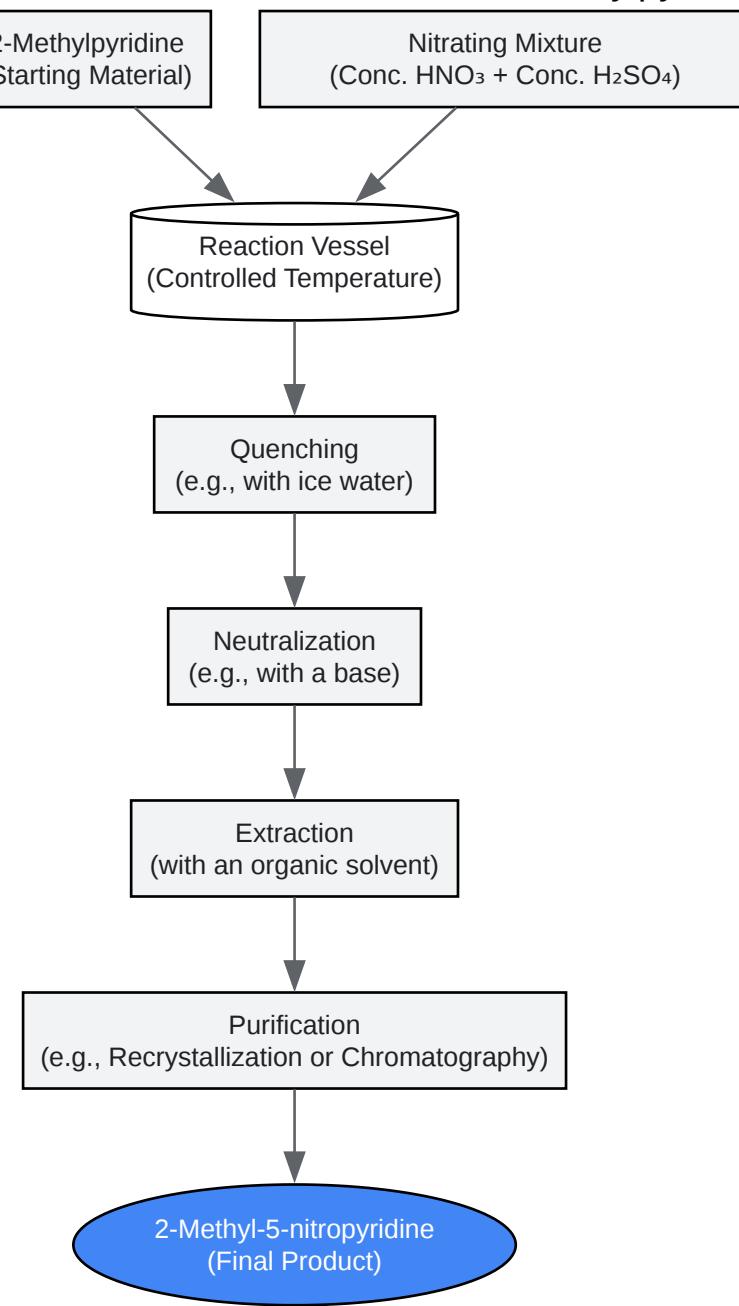
Synthesis of 2-Methyl-5-nitropyridine

The synthesis of **2-Methyl-5-nitropyridine** is most commonly achieved through the nitration of 2-methylpyridine (also known as 2-picoline).[\[1\]](#) Another documented method involves the hydrolysis and decarboxylation of 2-(5-nitro-pyridin-2-yl)-malonic acid diethyl ester.[\[4\]](#)[\[6\]](#)

Experimental Protocol 1: Nitration of 2-Methylpyridine

A common laboratory-scale synthesis involves the controlled nitration of 2-methylpyridine using a mixture of concentrated nitric and sulfuric acids.[\[1\]](#) The reaction temperature is carefully managed to favor substitution at the 5-position of the pyridine ring.[\[1\]](#)

General Workflow for Nitration of 2-Methylpyridine



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Caption: General workflow for the nitration of 2-methylpyridine.

Experimental Protocol 2: Synthesis from Diethyl (5-nitropyridin-2-yl)malonate

This method provides an alternative route to **2-Methyl-5-nitropyridine**.

Procedure:

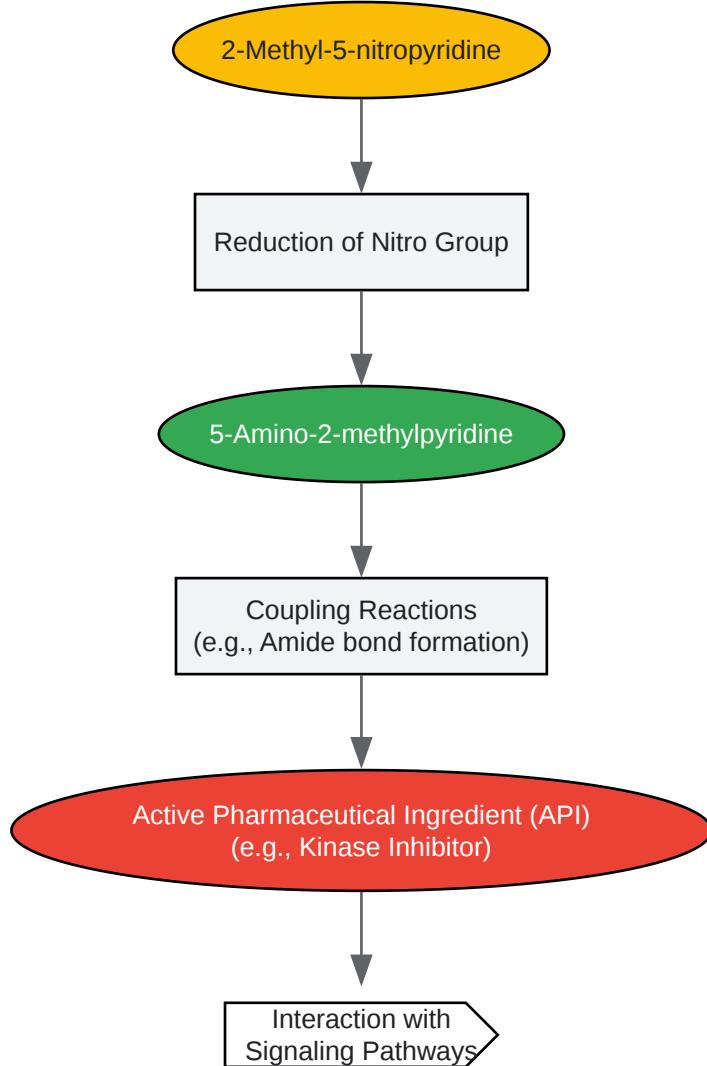
- To 12.0 g (42.5 mmol) of 2-(5-nitro-pyridin-2-yl)-malonic acid diethyl ester, add 120 mL of cold 20% aqueous sulfuric acid.[4][6]
- Heat the mixture to 100 °C for 2 hours.[4][6]
- Cool the reaction mixture and add it to a cold, dilute sodium hydroxide solution to adjust the pH to 10.[4][6]
- Extract the product with dichloromethane (four times).[4][6]
- Combine the organic phases and dry them over sodium sulfate.[4][6]
- Concentrate the filtrate to yield **2-methyl-5-nitropyridine** as a brown solid (yield: 83%).[4][6]

Applications in Research and Drug Development

2-Methyl-5-nitropyridine is a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.[7] Its utility stems from the reactivity of its functional groups, which allows for the construction of complex molecular architectures.[3]

The pyridine ring is a common scaffold in many approved drugs, and the nitro group can be readily reduced to an amine, a versatile functional group in drug molecules.[2] This makes **2-Methyl-5-nitropyridine** a valuable building block for a wide range of biologically active compounds, including anti-infectives and anticancer drugs.[7]

Role of 2-Methyl-5-nitropyridine in API Synthesis



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Caption: Role of **2-Methyl-5-nitropyridine** in API synthesis.

Analytical Methods

For applications in pharmaceutical synthesis, high purity of **2-Methyl-5-nitropyridine** (typically $\geq 99.0\%$ by HPLC) is essential.^{[2][3]} The quantitative analysis of this compound can be achieved using standard chromatographic techniques.

Table 2: Recommended Analytical Techniques

Technique	Detector	Typical Use
High-Performance Liquid Chromatography (HPLC)	UV-Vis	Purity assessment and quantification[2][3]
Gas Chromatography (GC)	Flame Ionization Detector (FID) or Mass Spectrometry (MS)	Analysis of volatile to semi-volatile compounds[8]

A general workflow for analytical method validation would include assessing specificity, linearity, range, accuracy, and precision.[8]

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **2-Methyl-5-nitropyridine** is not readily available, data from structurally related compounds such as other nitropyridines and methylpyridines can provide guidance on safe handling.

Table 3: General Safety and Hazard Information (based on related compounds)

Hazard Category	Precautionary Statements
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[9]
Skin Corrosion/Irritation	Causes skin irritation.[9][10][11]
Eye Damage/Irritation	Causes serious eye irritation.[9][10][11]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[9][10][12]

Handling Recommendations:

- Use only in a well-ventilated area.[9][13]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection if necessary.[9][13]
- Avoid breathing dust, fumes, or vapors.[13]

- Wash hands thoroughly after handling.[9]
- Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids and oxidizing agents.[13]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-5-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b155877#2-methyl-5-nitropyridine-cas-number-and-properties\]](https://www.benchchem.com/product/b155877#2-methyl-5-nitropyridine-cas-number-and-properties)

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